

# 17-Hydroxygracillin CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 17-Hydroxygracillin

Cat. No.: B12299813

[Get Quote](#)

## In-Depth Technical Guide: 17-Hydroxygracillin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available physicochemical data for **17-Hydroxygracillin**. Due to the limited specific information available in the public domain regarding its detailed biological activity, this document focuses on its fundamental properties and outlines a generalized experimental workflow for the extraction and isolation of similar saponin compounds from plant matrices.

## Physicochemical Data

The fundamental physicochemical properties of **17-Hydroxygracillin** are summarized below.

Parameter	Value	Source
CAS Number	90308-85-3	ChemNorm[1]
Molecular Weight	901.04 g/mol	ChemNorm, PubChem[1][2]
Molecular Formula	C45H72O18	ChemNorm, PubChem[1][2]

## Experimental Protocols

Detailed experimental protocols for the specific isolation and biological characterization of **17-Hydroxygracillin** are not readily available in the provided search results. However, as **17-Hydroxygracillin** is classified as a saponin, a generalized workflow for the extraction and isolation of saponins from plant material is presented below. This protocol is intended as a representative example and would require optimization for a specific plant source.

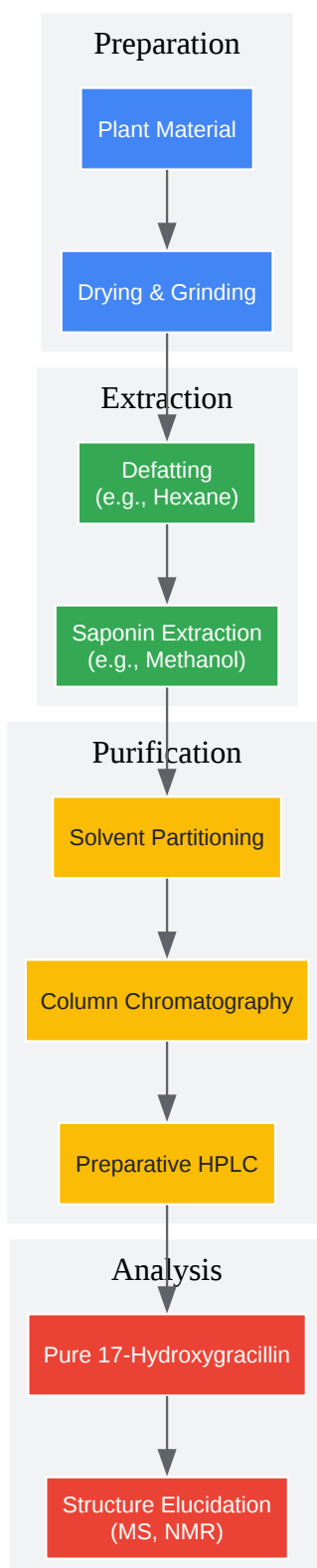
#### General Protocol for Saponin Extraction and Isolation

- Plant Material Preparation:
  - The plant material (e.g., rhizomes, leaves) is collected, dried, and ground into a fine powder to increase the surface area for extraction.
- Solvent Extraction:
  - The powdered plant material is subjected to extraction with a suitable solvent. Commonly, a primary extraction is performed with a non-polar solvent (e.g., hexane) to remove lipids and pigments.
  - Subsequent extraction is carried out with a more polar solvent, typically methanol or ethanol, to extract the saponins. This can be performed using methods such as maceration, Soxhlet extraction, or ultrasound-assisted extraction to improve efficiency.
- Solvent Partitioning:
  - The crude alcoholic extract is concentrated under reduced pressure.
  - The concentrated extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as chloroform, ethyl acetate, and n-butanol. Saponins are often enriched in the n-butanol fraction.
- Chromatographic Purification:
  - The n-butanol fraction is subjected to further purification using various chromatographic techniques.

- Column Chromatography: Initial separation is often performed on a silica gel or reversed-phase (C18) column, eluting with a gradient of solvents (e.g., chloroform-methanol or methanol-water).
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing the target saponin are further purified by preparative HPLC to yield the pure compound.
- Structure Elucidation:
  - The structure of the isolated pure compound is confirmed using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , and 2D-NMR).

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the extraction and isolation of saponins like **17-Hydroxygracillin** from a plant source.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for saponin isolation.

## Signaling Pathways

Currently, there is no specific information available from the provided search results detailing the signaling pathways modulated by **17-Hydroxygracillin**. Further research is required to elucidate its mechanism of action and its effects on cellular signaling cascades.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 17-Hydroxygracillin - Immunomart [immunomart.com]
- 2. Extraction Techniques and Analytical Methods for Isolation and Characterization of Lignans [mdpi.com]
- To cite this document: BenchChem. [17-Hydroxygracillin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12299813#17-hydroxygracillin-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)